

Application Note: Preparation of Nystatin Stock Solution for In Vitro Assays

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Compound of Interest

Compound Name: Nystatin

Cat. No.: B7802587

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Introduction

Nystatin is a polyene macrolide antibiotic produced by *Streptomyces noursei*. It is a widely used antifungal agent in cell culture and various in vitro assays to prevent contamination by yeasts and molds.[1][2] Its mechanism of action involves binding to ergosterol, a major component of fungal cell membranes. This binding alters the membrane's permeability by forming pores or channels, leading to the leakage of intracellular components and ultimately fungal cell death.[2][3][4][5] **Nystatin** has no antibacterial activity as bacteria lack sterols in their cell membranes.[3][4] Due to its poor solubility in aqueous solutions, careful preparation of stock solutions is critical for its effective use in experimental settings. This document provides detailed protocols and data for the preparation and storage of **Nystatin** stock solutions for research applications.

Data Summary

Quantitative data regarding **Nystatin**'s solubility, recommended stock concentrations, and typical working concentrations are summarized in the tables below for easy reference and comparison.

Table 1: Solubility of **Nystatin** in Various Solvents

Solvent	Solubility (at 28°C)	Reference
Dimethyl Sulfoxide (DMSO)	5 mg/mL (clear, bright yellow solution)	[3][4][6]
Methanol	11.2 mg/mL	[3][4][6]
Ethylene Glycol	8.75 mg/mL	[3][4][6]
Ethanol	1.2 mg/mL	[3][4][6]
Formamide	Freely Soluble	[3][4][6]
Dimethylformamide (DMF)	Freely Soluble	[3][4][6]

| Water | Very slightly soluble (forms a suspension) |[7][8] |

Table 2: Recommended **Nystatin** Stock Solution and Storage Conditions

Solvent	Concentration	Storage Temperature	Stability & Handling Notes
DMSO	5 - 25 mg/mL	-20°C	Protect from light. [9] Aliquot to avoid freeze-thaw cycles. [10] Make fresh daily for sensitive applications like patch-clamp.[9] A stock solution can be stored below -20°C for several months.[11]
Water (Suspension)	50 mg/mL	-20°C	Aliquot and store for up to 3-4 months.[7] Aqueous suspensions lose activity rapidly at room temperature.[3] [6]

| Ready-Made Solutions | 10,000 units/mL | -20°C | Supplied sterile-filtered.[1] Avoid freeze-thaw cycles. Protect from light.[10] |

Table 3: Typical Working Concentrations for In Vitro Assays

Application	Typical Working Concentration	Notes
General Cell Culture (Antifungal)	30 - 100 units/mL	Effective at inhibiting common fungal and yeast contaminants.[10][12]
Minimum Inhibitory Concentration (MIC)	1.56 - 6.25 µg/mL	For most sensitive fungi.[3][4]
Perforated Patch-Clamp Electrophysiology	200 µg/mL	Added to the internal pipette solution to permeabilize the cell membrane.[9]

| Lipid Raft Inhibition Studies | Varies (empirically determined) | Used to study cellular processes dependent on lipid raft integrity.[5] |

Experimental Protocols

Important Precautionary Notes:

- Light Sensitivity: **Nystatin** is sensitive to light, heat, and oxygen.[3][6][7] All steps should be performed with protection from light (e.g., using amber tubes or wrapping containers in aluminum foil).[9]
- Sterility: **Nystatin** solutions should not be autoclaved or sterile-filtered, as this will cause it to degrade.[3][4][6] If sterility is required, use γ-irradiated **Nystatin** powder or prepare the solution from powder in a sterile environment (e.g., a biological safety cabinet).
- Moisture: **Nystatin** powder degrades rapidly in the presence of moisture.[13] Store the powder in a tightly sealed container in a dry, cold place.

Protocol 1: Preparation of **Nystatin** Stock Solution in DMSO (e.g., 10 mg/mL)

This protocol yields a true solution and is suitable for applications where DMSO is tolerated by the cell type.

Materials:

- **Nystatin** powder (handle in a sterile manner if for cell culture)
- Anhydrous, sterile DMSO
- Sterile, light-protected conical tubes or vials (e.g., amber microcentrifuge tubes)
- Vortex mixer
- Calibrated pipette

Methodology:

- In a biological safety cabinet, weigh out the desired amount of **Nystatin** powder. For a 10 mg/mL stock, weigh 10 mg of **Nystatin**.
- Transfer the powder to a sterile, light-protected tube.
- Add the appropriate volume of sterile DMSO. To prepare a 10 mg/mL solution with 10 mg of powder, add 1 mL of DMSO.
- Cap the tube tightly and vortex for 30-60 seconds or until the powder is completely dissolved.^[9] The resulting solution should be clear and bright yellow.^[3]
- Aliquot the stock solution into smaller, single-use volumes in sterile, light-protected tubes. This prevents contamination and avoids repeated freeze-thaw cycles.^[10]
- Label the aliquots clearly with the name, concentration, and date of preparation.
- Store the aliquots at -20°C.^[9]

Protocol 2: Preparation of **Nystatin** Aqueous Suspension (e.g., 10,000 units/mL)

This protocol is used when DMSO is not suitable for the experimental system. It creates a suspension, not a true solution.

Materials:

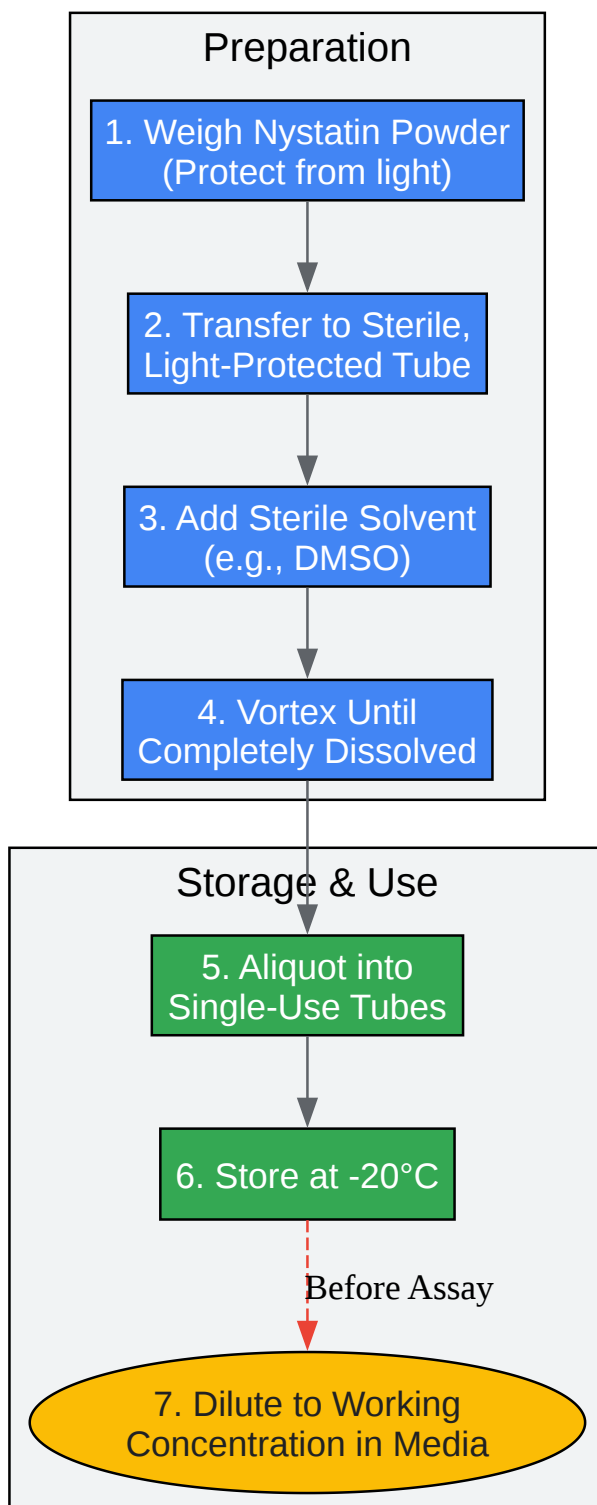
- **Nystatin** powder (potency in units/mg must be known, e.g., 5,000 units/mg)
- Sterile, cell culture-grade water or phosphate-buffered saline (PBS)
- Sterile, light-protected conical tubes
- Magnetic stirrer or vortex mixer

Methodology:

- Determine the amount of **Nystatin** powder needed. For a 10 mL final volume of 10,000 units/mL, you need a total of 100,000 units. If the powder has a potency of 5,000 units/mg, you will need 20 mg of powder.
- In a sterile environment, transfer 20 mg of **Nystatin** powder into a sterile, light-protected 15 mL conical tube.
- Add 10 mL of sterile water or PBS.
- Cap the tube and vortex vigorously for 1-2 minutes to ensure the powder is evenly suspended. The mixture will be opaque.
- Crucially, always vortex the stock suspension thoroughly before each use to ensure a uniform concentration when pipetting.
- Aliquot into single-use volumes and store at -20°C for up to 3-4 months.^[7] Note that aqueous suspensions are less stable than DMSO stocks and can lose activity soon after preparation if not frozen.^{[3][6]}

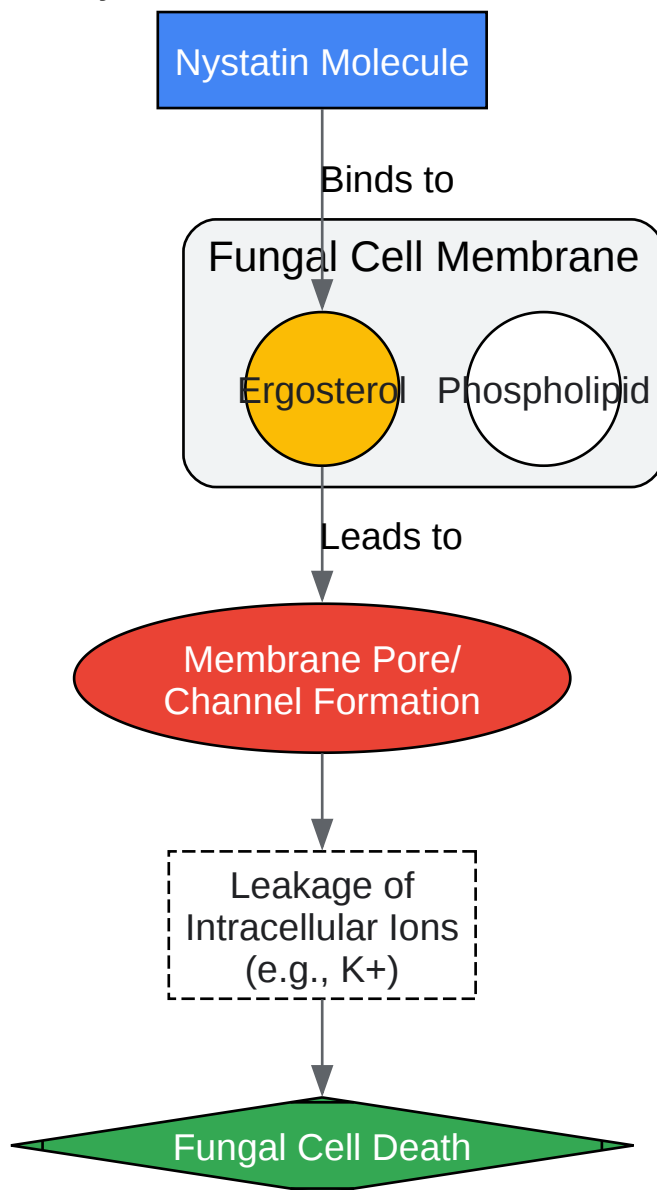
Visualizations

Workflow for Nystatin Stock Solution Preparation

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Caption: Workflow for preparing a **Nystatin** stock solution.

Nystatin Mechanism of Action



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Caption: **Nystatin** binds to ergosterol, forming pores and causing cell death.

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